

# In-Depth Technical Guide: Stability and Storage of 4-Iodotetrahydro-2H-pyran

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## Compound of Interest

Compound Name: **4-iodotetrahydro-2H-pyran**

Cat. No.: **B1306222**

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## Executive Summary

**4-Iodotetrahydro-2H-pyran** is a versatile cyclic iodoalkane intermediate crucial in pharmaceutical and chemical synthesis. However, its utility is intrinsically linked to its stability. This guide provides a comprehensive overview of the stability profile, recommended storage conditions, and potential degradation pathways of **4-iodotetrahydro-2H-pyran**. Due to the inherent reactivity of the carbon-iodine bond, particularly in a secondary position, this compound is susceptible to degradation via nucleophilic substitution, and potentially through thermal and photochemical pathways. Strict adherence to recommended storage and handling protocols is paramount to ensure its quality and integrity for research and development applications.

## Physicochemical Properties and Stability Overview

**4-Iodotetrahydro-2H-pyran** is a colorless to light yellow liquid.<sup>[1]</sup> The carbon-iodine (C-I) bond is the weakest among the carbon-halogen bonds, rendering iodoalkanes the most reactive and least stable in this class of compounds. As a secondary iodoalkane, **4-iodotetrahydro-2H-pyran** is expected to be more reactive than primary iodoalkanes but less so than tertiary ones. Its primary route of decomposition is likely nucleophilic substitution, such as hydrolysis, which would lead to the formation of tetrahydro-2H-pyran-4-ol and hydroiodic acid.

Some commercial sources indicate that **4-iodotetrahydro-2H-pyran** is supplied with a stabilizer, such as sodium thiosulfate, to mitigate decomposition. This underscores the compound's inherent instability and the need for careful handling.

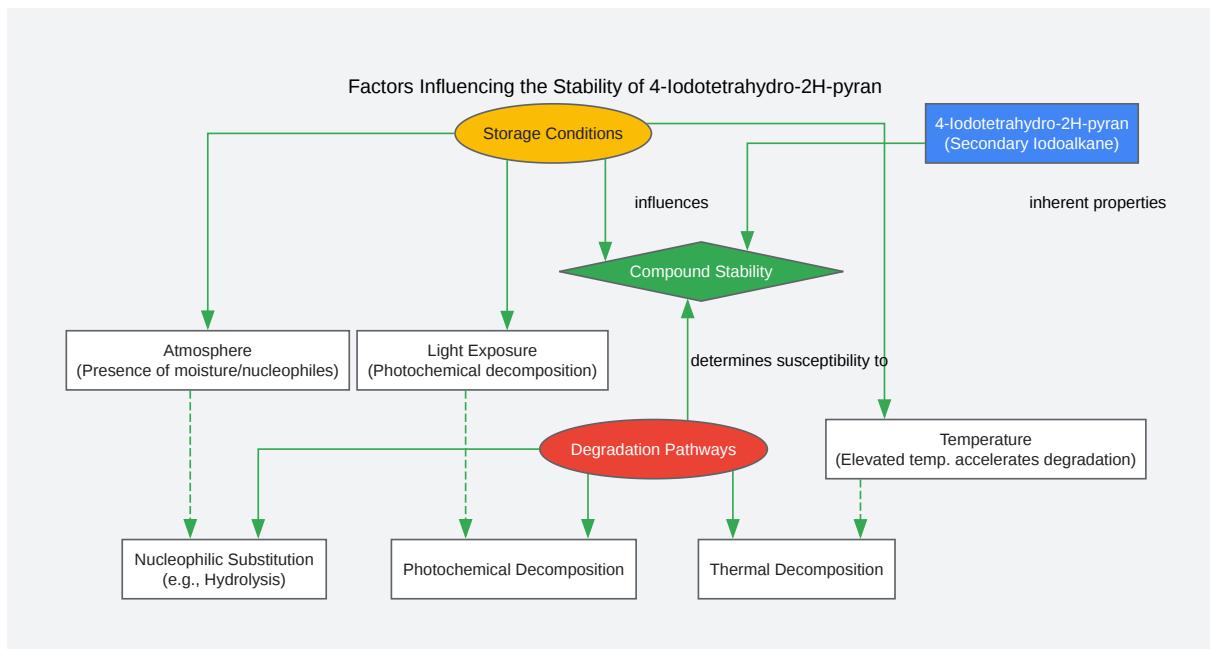
Table 1: Summary of Physicochemical and Storage Data for **4-Iodotetrahydro-2H-pyran**

Parameter	Value/Recommendation	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> IO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	212.03 g/mol	<a href="#">[2]</a>
Appearance	Clear, colorless to light yellow liquid	<a href="#">[1]</a>
Boiling Point	79 °C	<a href="#">[1]</a>
Storage Temperature	2-8°C (protect from light)	<a href="#">[1]</a>
Alternative Storage	Ambient Temperature	
Purity (Typical)	≥95%	<a href="#">[3]</a>
Hazard Codes	Xi (Irritant)	<a href="#">[1]</a>
Risk Statements	R36/37/38 (Irritating to eyes, respiratory system and skin)	<a href="#">[1]</a>
Safety Statements	S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection)	<a href="#">[1]</a>

## Factors Influencing Stability and Degradation Pathways

The stability of **4-iodotetrahydro-2H-pyran** is influenced by several factors, including temperature, light, and the presence of nucleophiles. The tetrahydropyran ring itself is a stable

saturated heterocycle, but the C-I bond is the reactive site.



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### Factors Influencing Stability

**3.1 Nucleophilic Substitution (Hydrolysis)** The most probable degradation pathway for **4-iodotetrahydro-2H-pyran** is SN1 or SN2 reaction with nucleophiles. In the presence of water, this leads to hydrolysis, forming tetrahydro-2H-pyran-4-ol and hydroiodic acid (HI). The liberated HI can further catalyze the degradation of the ether linkage under certain conditions.

**3.2 Thermal Decomposition** While specific data for **4-iodotetrahydro-2H-pyran** is not readily available, iodoalkanes can undergo thermal decomposition. At elevated temperatures, homolytic cleavage of the C-I bond can occur, generating radical intermediates. These radicals

can then participate in a variety of subsequent reactions, potentially leading to complex mixtures of degradation products.

**3.3 Photochemical Decomposition** The C-I bond is susceptible to cleavage upon exposure to ultraviolet (UV) light. This photochemical decomposition also proceeds via a radical mechanism, similar to thermal decomposition, and can lead to discoloration and loss of purity. Therefore, protection from light is a critical storage requirement.

## Recommended Storage and Handling

To maintain the purity and stability of **4-iodotetrahydro-2H-pyran**, the following storage and handling procedures are recommended:

- Temperature: Store in a refrigerator at 2-8°C.<sup>[1]</sup> Avoid repeated freeze-thaw cycles.
- Light: Store in an amber or opaque container to protect from light.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to minimize exposure to moisture and oxygen.
- Container: Use a tightly sealed, clean, and dry container made of a non-reactive material.
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid contact with skin and eyes, and inhalation of vapors.

## Experimental Protocol for Stability Assessment

This section outlines a general protocol for assessing the stability of **4-iodotetrahydro-2H-pyran** under various conditions. This protocol can be adapted based on the specific analytical capabilities and requirements of the laboratory.

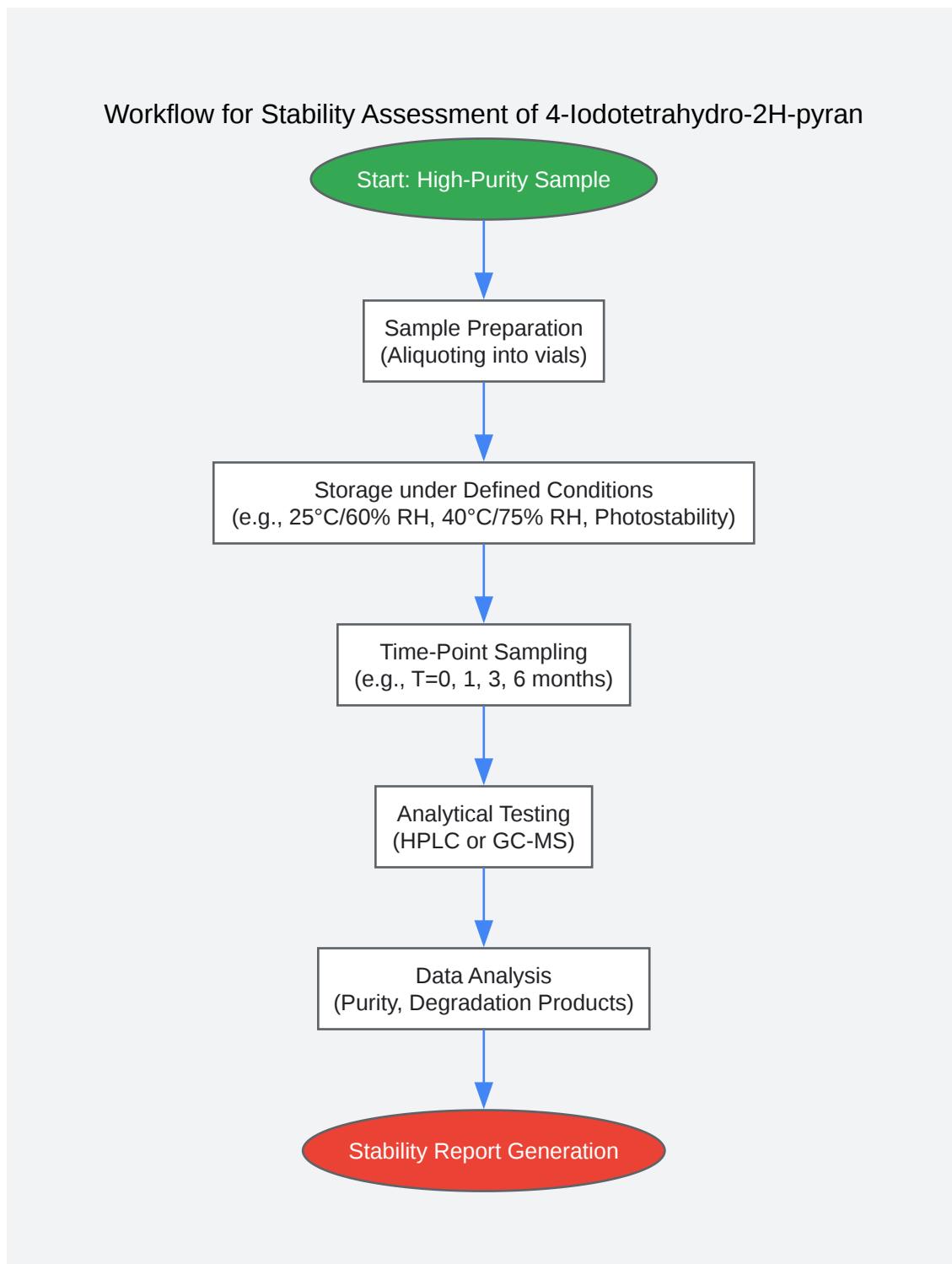
**5.1 Objective** To evaluate the stability of **4-iodotetrahydro-2H-pyran** under defined storage conditions (e.g., temperature, humidity, light) over a specified period.

### 5.2 Materials and Equipment

- **4-Iodotetrahydro-2H-pyran** (high purity)

- Environmental/stability chambers
- Amber glass vials with inert caps
- Analytical balance
- Volumetric flasks and pipettes
- HPLC or GC-MS system
- Appropriate solvents for analysis (e.g., HPLC-grade acetonitrile, water)
- Reference standards for **4-iodotetrahydro-2H-pyran** and potential degradation products (e.g., tetrahydro-2H-pyran-4-ol)

### 5.3 Experimental Workflow



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#### Stability Assessment Workflow

##### 5.4 Procedure

- Initial Analysis (T=0): Perform a full characterization of the initial batch of **4-iodotetrahydro-2H-pyran** to establish its initial purity and impurity profile.
- Sample Preparation: Aliquot the compound into multiple amber vials, ensuring each vial is tightly sealed.
- Storage: Place the vials in stability chambers under the desired conditions. Suggested conditions include:
  - Long-term:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$
  - Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$
  - Refrigerated:  $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$
  - Photostability: As per ICH Q1B guidelines.
- Time-Point Testing: At predetermined time points (e.g., 0, 1, 3, 6, and 12 months for long-term studies; 0, 1, 3, and 6 months for accelerated studies), remove vials from the chambers.
- Analysis: Analyze the samples for:
  - Appearance: Visual inspection for color change or precipitate formation.
  - Assay: Quantify the amount of remaining **4-iodotetrahydro-2H-pyran** using a validated HPLC or GC-MS method.
  - Degradation Products: Identify and quantify any significant degradation products.
- Data Evaluation: Compare the results at each time point to the initial data. A significant change is typically defined as a failure to meet the established acceptance criteria for assay and degradation products.

## 5.5 Analytical Method (Example: HPLC)

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ).

- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at an appropriate wavelength (to be determined based on the UV spectrum of the compound).
- Injection Volume: 10  $\mu$ L.
- Column Temperature: 30°C.

Note: This is a starting point, and the method must be fully developed and validated for the specific application.

## Conclusion

**4-Iodotetrahydro-2H-pyran** is a reactive and valuable intermediate that requires careful storage and handling to ensure its stability. The primary degradation pathway is nucleophilic substitution, and the compound is also sensitive to heat and light. By adhering to the recommended storage conditions of refrigeration, protection from light, and use of an inert atmosphere, the shelf-life of this reagent can be maximized. For critical applications in drug development, a formal stability testing program, as outlined in this guide, is essential to establish an appropriate retest period and to ensure the quality and reliability of the material.

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## References

- 1. 4-IODOTETRAHYDRO-2H-PYRAN CAS#: 25637-18-7 [m.chemicalbook.com]
- 2. 4-iodotetrahydro-2H-pyran | C5H9IO | CID 2795506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Iodotetrahydro-2H-pyran | CymitQuimica [cymitquimica.com]

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